

commercial availability and suppliers of 5-Ethoxy-2-hydroxybenzaldehyde

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Compound of Interest

Compound Name: *5-Ethoxy-2-hydroxybenzaldehyde*

Cat. No.: *B1308184*

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5-Ethoxy-2-hydroxybenzaldehyde: A Technical Guide for Researchers

Authored for Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **5-Ethoxy-2-hydroxybenzaldehyde**, a valuable aromatic aldehyde for various research and development applications. This document details its commercial availability, key chemical and physical properties, safety information, and potential synthetic pathways.

Commercial Availability and Suppliers

5-Ethoxy-2-hydroxybenzaldehyde is readily available from a range of chemical suppliers catering to the research and pharmaceutical industries. While purity specifications can vary between suppliers and batches, it is crucial for researchers to request lot-specific certificates of analysis for detailed purity information. Notably, some suppliers, such as Sigma-Aldrich, provide this compound as part of their collection for early discovery research and may not perform extensive analytical data collection, offering it on an "as-is" basis.

A non-exhaustive list of potential suppliers includes:

- Biosynth[1]
- Santa Cruz Biotechnology[2]

- Sigma-Aldrich[3]
- BOC Sciences[4]
- SINFOO Chemical Solutions
- Matrix Scientific
- Parchem

Physicochemical and Safety Data

A summary of the key quantitative data for **5-Ethoxy-2-hydroxybenzaldehyde** is presented in the tables below, compiled from various sources.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	80832-54-8[1][2][3][5]
Molecular Formula	C ₉ H ₁₀ O ₃ [1][2][3][5]
Molecular Weight	166.17 g/mol [2][3][5]
IUPAC Name	5-ethoxy-2-hydroxybenzaldehyde[5]
Synonyms	5-Ethoxysalicylaldehyde

Table 2: Physical Properties

Property	Value
Physical Form	Solid[3]
Melting Point	Not consistently reported; requires experimental verification.
Boiling Point	Not consistently reported; requires experimental verification.
Solubility	Soluble in water and ethanol.[1]

Table 3: Safety Information

Hazard Statement	GHS Classification
H302	Harmful if swallowed[5]
H317	May cause an allergic skin reaction
H319	Causes serious eye irritation[5]

Researchers should always consult the latest Safety Data Sheet (SDS) from their supplier before handling this chemical and use appropriate personal protective equipment.

Synthesis and Experimental Protocols

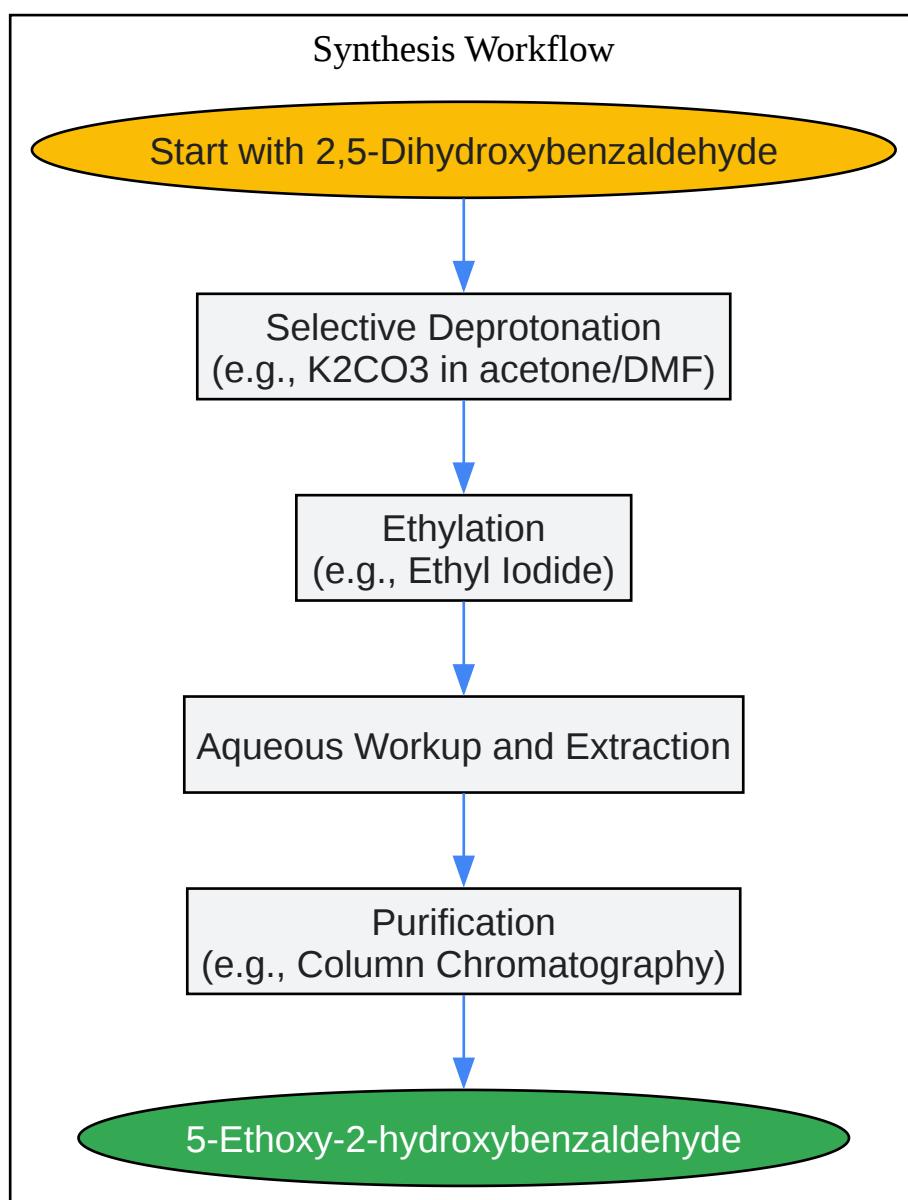
While a definitive, detailed experimental protocol for the synthesis of **5-Ethoxy-2-hydroxybenzaldehyde** is not readily available in peer-reviewed literature, several synthetic strategies can be inferred from related reactions and supplier information.

Potential Synthetic Routes

One reported method for the synthesis of **5-Ethoxy-2-hydroxybenzaldehyde** involves the reaction of 2,5-dichloro-4-ethoxybenzaldehyde with sodium carbonate.[1] This process likely proceeds through a nucleophilic aromatic substitution mechanism where the chloro groups are displaced.

A plausible and commonly employed laboratory-scale synthesis would involve the selective O-alkylation of a dihydroxybenzaldehyde precursor. Specifically, the synthesis could start from 2,5-dihydroxybenzaldehyde. The greater acidity of the C5 hydroxyl group, being a para-phenolic proton, would allow for its selective deprotonation followed by ethylation using an ethylating agent like ethyl iodide or diethyl sulfate in the presence of a mild base such as potassium carbonate.

A potential logical workflow for this synthesis is outlined below:



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A potential workflow for the synthesis of **5-Ethoxy-2-hydroxybenzaldehyde**.

General Experimental Protocol for O-Alkylation of a Hydroxybenzaldehyde (Illustrative)

The following is a generalized protocol based on the alkylation of similar phenolic compounds and should be adapted and optimized for the specific synthesis of **5-Ethoxy-2-hydroxybenzaldehyde**.

Materials:

- 2,5-Dihydroxybenzaldehyde
- Anhydrous potassium carbonate (K_2CO_3)
- Ethyl iodide (CH_3CH_2I)
- Anhydrous acetone or dimethylformamide (DMF)
- Dichloromethane (DCM) or Ethyl acetate
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexane and Ethyl acetate for elution

Procedure:

- To a solution of 2,5-dihydroxybenzaldehyde (1 equivalent) in anhydrous acetone or DMF, add anhydrous potassium carbonate (1.1 to 1.5 equivalents).
- Stir the mixture at room temperature for 30 minutes.
- Add ethyl iodide (1.0 to 1.2 equivalents) dropwise to the reaction mixture.

- Heat the reaction to a gentle reflux and monitor the progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and filter to remove the inorganic salts.
- Concentrate the filtrate under reduced pressure.
- Dissolve the residue in dichloromethane or ethyl acetate and wash with saturated aqueous sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate in vacuo.
- Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to afford the desired **5-Ethoxy-2-hydroxybenzaldehyde**.

Characterization:

The final product should be characterized by standard analytical techniques, including:

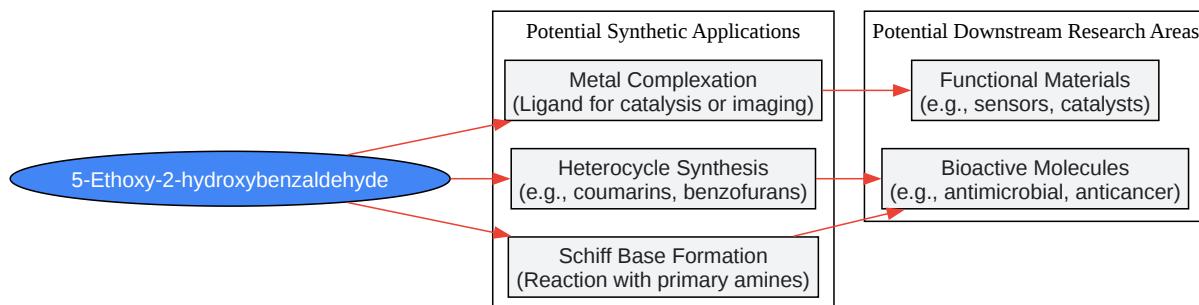
- ^1H NMR and ^{13}C NMR spectroscopy to confirm the chemical structure.
- Mass spectrometry to determine the molecular weight.
- Melting point analysis to assess purity.
- Infrared (IR) spectroscopy to identify functional groups.

Potential Applications in Research and Drug Development

While specific biological activities or signaling pathway involvements for **5-Ethoxy-2-hydroxybenzaldehyde** are not extensively documented in publicly available literature, its structural motifs suggest potential applications in several areas of drug discovery and chemical biology. Salicylaldehyde derivatives are known to be versatile precursors for the synthesis of

various heterocyclic compounds and Schiff bases, many of which exhibit interesting biological properties.

The logical relationship for its potential use as a building block is depicted below:



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Potential applications of **5-Ethoxy-2-hydroxybenzaldehyde** in synthesis.

Given its structure, this compound could serve as a key intermediate in the synthesis of novel compounds for screening in various biological assays. Researchers in medicinal chemistry may find it useful for generating libraries of derivatives to explore structure-activity relationships (SAR) in the development of new therapeutic agents.

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